A Technical Guide to Sulfur-Nitrogen-Fluorine Compounds: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*Thiazyl trifluoride*
CAS No.:	*15930-75-3*
Cat. No.:	*B1214875*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, structure, properties, and applications of sulfur-nitrogen-fluorine (S-N-F) compounds. This class of inorganic heterocycles has garnered significant interest due to their diverse reactivity and potential applications in materials science and medicinal chemistry. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, systematically presented quantitative data, and visualizations of key chemical pathways.

Core Concepts in Sulfur-Nitrogen-Fluorine Chemistry

Sulfur-nitrogen-fluorine compounds encompass a wide range of structures, from simple acyclic molecules to complex cyclic and polymeric systems. The presence of highly electronegative fluorine atoms significantly influences the electronic structure and reactivity of the sulfur-

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nitrogen backbone. Key classes of S-N-F compounds include thiazyl fluorides, cyclic sulfur-nitrogen-fluorine compounds, and fluorinated sulfur-nitrogen polymers.

Synthesis of Key Sulfur-Nitrogen-Fluorine Compounds

The synthesis of S-N-F compounds often involves the fluorination of sulfur-nitrogen precursors. Careful control of reaction conditions is crucial to obtain the desired products.

Synthesis of **Thiazyl Trifluoride** (NSF_3)

Thiazyl trifluoride is a key building block in S-N-F chemistry. A modern and efficient method for its laboratory-scale synthesis involves the ex situ generation of NSF_3 gas in a two-chamber reactor. This approach enhances safety and allows for near-stoichiometric reactions.

Experimental Protocol: Ex Situ Generation of **Thiazyl Trifluoride**

This protocol is adapted from a published procedure.

- Apparatus: A two-chamber glass reactor is utilized. Chamber A is for the generation of NSF_3 gas, and Chamber B is for the subsequent reaction with a chosen nucleophile.
- Reagents and Materials:
  - Silver(II) fluoride (AgF_2)
  - Anhydrous acetonitrile (MeCN)
  - Pentafluorobenzonitrile (for precursor synthesis)
  - Sulfur dichloride (SCl_2)
  - Selected nucleophile (e.g., a phenol or amine)
  - Triethylamine (Et_3N) or DBU as a base
- Procedure:

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- Gas Generation (Chamber A):
  - In an inert atmosphere, Chamber A is charged with AgF_2 (4.0 equivalents).
  - A freshly prepared solution of the NSF_3 precursor, $F_5BzN{=}SCl_2$, in anhydrous MeCN is added to Chamber A.
  - The reaction is allowed to proceed at room temperature, generating NSF_3 gas which diffuses into Chamber B.
- Reaction with Nucleophile (Chamber B):
  - Chamber B is charged with the desired nucleophile and a base (e.g., Et_3N) in anhydrous MeCN.
  - The reaction mixture is stirred at room temperature, allowing the gaseous NSF_3 to react with the nucleophile.
  - The reaction progress can be monitored by techniques such as ^{19}F NMR.
- Work-up and Purification:
  - Upon completion, the reaction mixture in Chamber B is quenched and worked up according to standard procedures.
  - The product is purified by column chromatography to yield the desired substituted thiazyne.

Synthesis of Cyclic Sulfur-Nitrogen-Fluorine Compounds

The cyclic trimer, 1,3,5-trifluoro-1λ⁴,3λ⁴,5λ⁴,2,4,6-trithiatriazine, $(SNF)_3$, is a well-known example of a cyclic S-N-F compound. It can be formed through the spontaneous trimerization of thiazyl fluoride (NSF).

Synthesis of Fluorinated Poly(sulfur nitride)

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Poly(sulfur nitride), $(SN)_x$, is a fascinating inorganic polymer with metallic conductivity. Its properties can be modified by fluorination. The synthesis of fluorinated poly(sulfur nitride), $(SNF_x)_n$, can be achieved by the fluorination of S_4N_4 with reagents like sulfur tetrafluoride (SF_4).

Quantitative Data of Sulfur-Nitrogen-Fluorine Compounds

The structural parameters and spectroscopic data of S-N-F compounds are crucial for understanding their bonding and reactivity. The following tables summarize key quantitative data for selected compounds.

Compound	Bond	Bond Length (Å)	Bond Angle (°)	Reference(s)
Acyclic Compounds				
NSF	S≡N	1.448		
	S-F	1.643		
NSF_3	S≡N	1.416		
	S-F	1.552	F-S-F = 94.2	
Cyclic Compounds				
$(SNF)_3$	S-N (avg)	1.59	N-S-N = 112.9, S-N-S = 123.9	
	S-F (avg)	1.61		
Polymeric Compounds				
$(SN)_x$	S-N (alternating)	1.59 & 1.63	S-N-S = 120, N-S-N = 106	[1]

Table 1: Selected Bond Lengths and Angles of S-N-F Compounds.

Compound	δ(^{15}N) (ppm, rel. to NH_3)	δ(^{19}F) (ppm, rel. to $CFCl_3$)	Key IR Bands (cm^{-1})	Key Raman Bands (cm^{-1})	Reference(s)
S_4N_4	487	-	925, 700, 552	219, 672, 715	
$(SN)_x$	-	-	-	100-1000 (broad bands)	

Table 2: Spectroscopic Data for Selected Sulfur-Nitrogen Compounds.

Visualizing Key Processes in S-N-F Chemistry

Diagrams created using Graphviz (DOT language) are provided to illustrate key experimental workflows and conceptual relationships in the field of S-N-F chemistry.

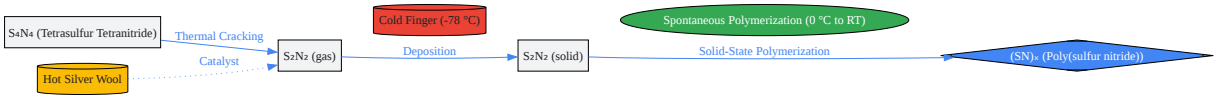

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Figure 1: Experimental workflow for the synthesis of poly(sulfur nitride), $(SN)_x$.

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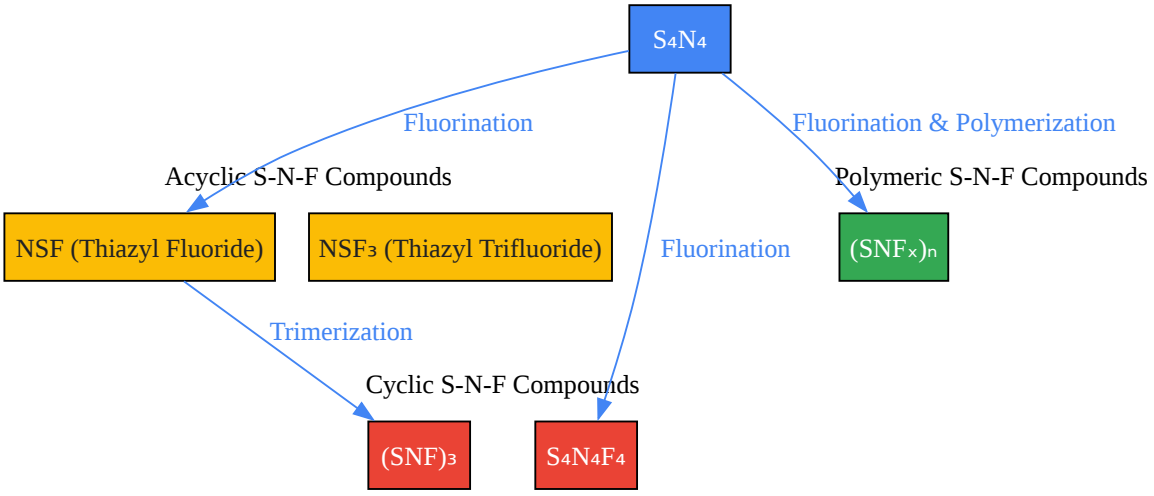

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Figure 2: Logical relationships between different classes of S-N-F compounds.

Applications in Drug Development and Medicinal Chemistry

The unique properties of the sulfur-fluorine bond have led to the increasing use of sulfur(VI) fluorides in drug discovery. The sulfonyl fluoride ($-SO_2F$) and fluorosulfate ($-OSO_2F$) moieties are of particular interest as they can act as covalent inhibitors of enzymes, forming stable bonds with amino acid residues such as serine, threonine, and tyrosine.

Fluorinated sulfur-nitrogen heterocycles have also shown promise as bioactive compounds. For instance, certain benzothiazole derivatives containing fluorine have exhibited significant anticancer and antioxidant activities.[2] The introduction of fluorine atoms can enhance a molecule's metabolic stability, membrane permeability, and binding affinity to target proteins, making S-N-F compounds attractive scaffolds for the development of new therapeutic agents.[3][4]

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Conclusion

The field of sulfur-nitrogen-fluorine chemistry continues to expand, driven by the quest for new materials with unique properties and novel therapeutic agents. The synthetic methodologies, quantitative data, and conceptual frameworks presented in this guide provide a solid foundation for researchers and professionals working in this exciting and challenging area. Further exploration of the vast chemical space of S-N-F compounds is expected to yield new discoveries and applications in the years to come.

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